

1H NMR Characterization Guide: (2-Methylmorpholin-2-yl)methanamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-Methylmorpholin-2-yl)methanamine

Cat. No.: B13497639

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Executive Summary & Structural Analysis

Compound: **(2-Methylmorpholin-2-yl)methanamine** CAS: 1006727-36-1 (Generic/Analogous reference) or 159909-66-1 (Salt forms) Formula: C₆H₁₄N₂O Core Feature: Quaternary carbon at position 2 (C2).^[1]

Strategic Importance in Drug Discovery

Unlike the common (4-Methylmorpholin-2-yl)methanamine (where the methyl is on the nitrogen), the 2-methyl analog possesses a quaternary stereocenter. This substitution pattern blocks metabolic oxidation at the C2 position and prevents racemization, a critical "performance" advantage over non-quaternary morpholine scaffolds. However, this quaternary center eliminates the characteristic C2-methine proton signal, requiring a modified assignment strategy.

Structural Isomer Comparison

Feature	Target: (2-Methylmorpholin-2-yl)methanamine	Alternative: (4-Methylmorpholin-2-yl)methanamine
Methyl Group	C-Methyl: Attached to C2 (Quaternary).	N-Methyl: Attached to N4.
Methyl Shift	~1.0–1.2 ppm (Singlet).	~2.2–2.3 ppm (Singlet). [2]
C2 Proton	Absent (Quaternary C).	Present (Methine, Multiplet).
Stereostability	High (Quaternary center).	Moderate (Tertiary C-H acidic).

Experimental Methodology

Sample Preparation Protocol

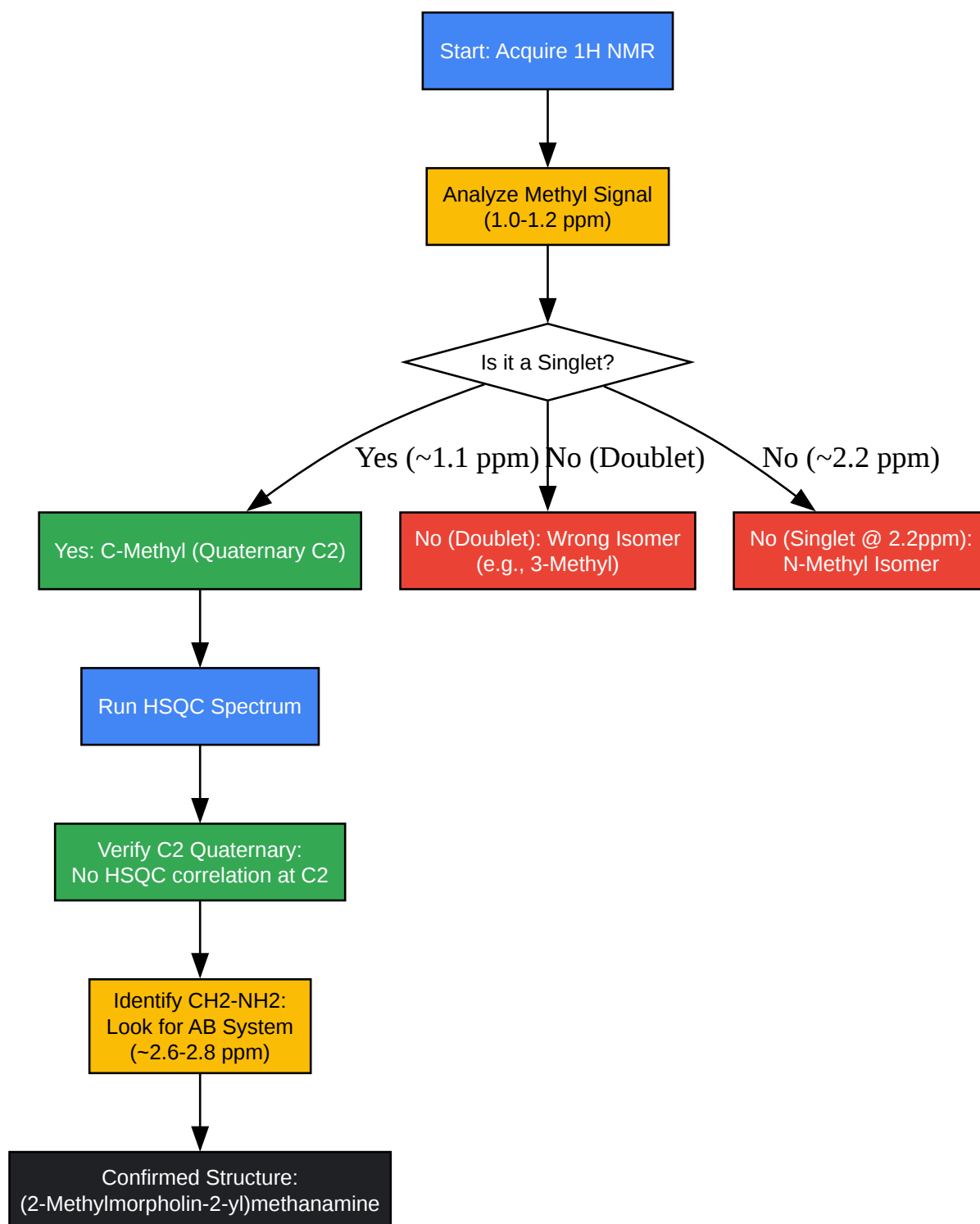
To ensure high-resolution data and prevent aggregation, follow this self-validating protocol.

- Solvent Selection:
 - Free Base: Use CDCl₃ (99.8% D) + 0.03% TMS. Why: Maximizes solubility and spectral dispersion of the ring protons.
 - HCl Salt: Use DMSO-d₆ or D₂O. Why: Salts are insoluble in chloroform. DMSO-d₆ allows observation of exchangeable ammonium protons (), while D₂O eliminates them to simplify the aliphatic region.
- Concentration: Prepare a 10–15 mM solution (approx. 2 mg in 0.6 mL).
 - Caution: Over-concentration (>50 mM) can cause line broadening due to viscosity and intermolecular H-bonding of the primary amine.
- Shimming: Ensure linewidth of TMS < 0.5 Hz. The methyl singlet at C2 serves as an internal resolution check (should be a sharp singlet, not split).

Spectral Characterization & Assignment Logic

The Assignment Workflow

The following logic flow ensures unambiguous identification of the quaternary center, distinguishing it from regioisomers.



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Caption: Logic flow for distinguishing the quaternary C2-methyl scaffold from N-methyl or C3-methyl isomers.

Detailed Signal Analysis (CDCl₃, 400 MHz)

Region A: The Diagnostic Methyl Group (1.0 – 1.2 ppm)

- Signal: Sharp Singlet (3H).
- Assignment: C2-CH₃.
- Significance: This singlet is the primary confirmation of the quaternary center. If this signal appears as a doublet, the methyl is likely at C3 or C5. If it appears at 2.2 ppm, it is an N-methyl group.

Region B: The Exocyclic Amine Methylene (2.6 – 2.8 ppm)

- Signal: AB System (Pair of doublets) or Singlet (depending on resolution).
- Assignment: -CH₂-NH₂.
- Mechanistic Insight: Because C2 is a chiral center (even in racemic mixtures, the molecule is chiral), the two protons on the exocyclic methylene are diastereotopic. They are magnetically non-equivalent and typically appear as an AB quartet (Hz). This splitting is a hallmark of the rigid quaternary center.

Region C: The Morpholine Ring (2.8 – 3.8 ppm)

The ring protons display complex second-order coupling due to the fixed chair conformation.

- C3-H (Adjacent to Quaternary C2): These protons often appear as distinct doublets or doublets of doublets (approx 2.7 and 3.0 ppm) with large geminal coupling (Hz). They lack the vicinal coupling to C2-H found in standard morpholines, simplifying their pattern.

- C5-H & C6-H (Ether Region): The protons adjacent to oxygen (C6) appear downfield (3.6 – 3.8 ppm), while the N-adjacent protons (C5) are upfield (2.8 – 3.0 ppm).

Comparative Performance: Solvent Effects

The choice of solvent drastically alters the appearance of the exchangeable protons and the resolution of the diastereotopic signals.

Parameter	Chloroform-d (CDCl ₃)	DMSO-d ₆
Primary Use	Routine characterization of Free Base.	Analysis of HCl Salts / Polar derivatives.
NH ₂ Signal	Broad singlet (~1.5 ppm), often invisible or merged with water.	Distinct broad peak (~3-8 ppm depending on salt form).
Resolution	High: Excellent separation of diastereotopic protons.	Medium: Viscosity broadens multiplets; H-bonding shifts signals.
C2-Me Shift	1.05 ppm.	1.00 ppm.
Recommendation	Preferred for Structure Validation.	Preferred for Salt Stoichiometry Analysis.

Reference Data Table (Predicted)

Note: Values are based on chemometric prediction algorithms for the free base in CDCl₃.

Position	Group	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)
C2-Me	-CH ₃	1.05	Singlet	3H	-
Exocyclic	-CH ₂ -NH ₂	2.62, 2.75	AB Quartet	2H	
Ring C3	N-CH ₂ -C(q)	2.68, 2.85	Doublets	2H	
Ring C5	N-CH ₂ -CH ₂ -O	2.90 – 3.05	Multiplet	2H	Complex
Ring C6	O-CH ₂ -CH ₂ -N	3.60 – 3.75	Multiplet	2H	Complex
Amine	-NH ₂	1.40	Broad Singlet	2H	-

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 3922133, (4-Methylmorpholin-2-yl)methanamine (Isomer Comparison). Retrieved from [\[Link\]](#)
- Reich, H. J. "WinPLT NMR Data: Chemical Shifts of Morpholine Derivatives." University of Wisconsin-Madison. (General Morpholine Coupling Constants). Retrieved from [\[Link\]](#)

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Sources

- 1. CAS#:77306-52-6 | 2-ACETAMINDO-2-(7-CHLOROINDOL-3-YLMETHYL)PROPANEDIOIC ACID DIMETHYL ESTER | Chemsrsc [\[chemsrc.com\]](#)
- 2. 1H,1H,2H,2H-Perfluoro-1-decanol(678-39-7) 1H NMR [\[m.chemicalbook.com\]](#)

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